

Application Note: Preparation of Protein Degradable Building Blocks Using Pyrido-Azepine Scaffolds

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Compound of Interest

Compound Name: 5H,6H,7H,8H,9H-Pyrido[2,3-d]azepine-2-carbonitrile

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Abstract & Strategic Rationale

The Challenge: Escaping "Flatland" in Degradable Design

Targeted Protein Degradation (TPD) has moved beyond simple linkerology. The next generation of Proteolysis Targeting Chimeras (PROTACs) demands rigid, three-dimensional scaffolds to improve solubility, permeability, and the entropic favorability of ternary complex formation. Traditional flat aromatic systems often suffer from poor physicochemical properties.

The Solution: Pyrido-Azepine Scaffolds

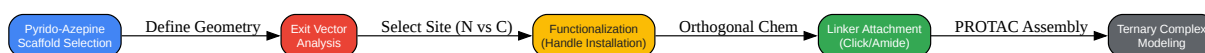
The pyrido-azepine class (specifically 6,7,8,9-tetrahydro-5H-pyrido[2,3-d]azepine) offers a privileged bicyclic architecture. Fusing a pyridine ring with a seven-membered azepine ring creates a non-planar, rigid scaffold that mimics peptide turns.

Key Advantages as Degradable Building Blocks:

- **Defined Exit Vectors:** The azepine nitrogen and the pyridine C-positions offer distinct, spatially defined vectors for linker attachment, critical for avoiding steric clashes in the E3-Ligase:Linker:POI ternary complex.
- **Solubility:** The basic nitrogen and non-planar shape disrupt crystal packing, enhancing aqueous solubility compared to flat heteroaromatics.
- **Orthogonal Functionalization:** The scaffold allows for sequential functionalization, serving as a central "hub" connecting the Warhead (Target Ligand) and the Anchor (E3 Ligase Ligand).

Strategic Workflow: From Scaffold to Degradер

The following diagram illustrates the decision matrix for utilizing pyrido-azepines in degrader design.



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Figure 1: Strategic workflow for integrating pyrido-azepine scaffolds into protein degraders. The critical step is defining the "Exit Vector" to ensure the linker projects away from the binding interface.

Detailed Protocol: Synthesis of the Pyrido[2,3-d]azepine Core[1][2]

This protocol details the synthesis of 7-benzyl-6,7,8,9-tetrahydro-5H-pyrido[2,3-d]azepine, a versatile building block. The route utilizes a robust Reductive Amination / S_NAr Cyclization sequence, which is scalable and avoids the use of expensive transition metal catalysts in the ring-closing step.

Materials & Reagents[1][2][3][4][5][6][7][8][9]

- Starting Material: 2-Chloro-3-pyridinecarboxaldehyde (CAS: 36404-88-3)
- Reagent A: Ethyl 4-aminobutyrate hydrochloride

- Reagent B: Sodium triacetoxyborohydride (STAB)
- Reagent C: Potassium tert-butoxide (KOtBu) or NaH
- Solvents: 1,2-Dichloroethane (DCE), Tetrahydrofuran (THF, anhydrous), DMF.

Step-by-Step Methodology

Stage 1: Reductive Amination (Formation of the Linear Precursor)

Rationale: Establishing the secondary amine required for the subsequent cyclization while installing the carbon chain for the 7-membered ring.

- Dissolution: In a round-bottom flask, dissolve 2-Chloro-3-pyridinecarboxaldehyde (1.0 eq) and Ethyl 4-aminobutyrate hydrochloride (1.1 eq) in DCE (0.2 M concentration).
- Base Neutralization: Add Triethylamine (1.1 eq) to free the amine salt. Stir for 15 min at Room Temperature (RT).
- Reduction: Cool to 0°C. Add Sodium triacetoxyborohydride (1.5 eq) portion-wise over 20 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours under Nitrogen.
 - Checkpoint: Monitor by LCMS for the disappearance of the aldehyde and formation of the secondary amine mass $[M+H]^+$.
- Workup: Quench with saturated NaHCO_3 . Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc) to yield the amino-ester intermediate.

Stage 2: Intramolecular $\text{S}_\text{N}\text{Ar}$ Cyclization (Ring Closure)

Rationale: Closing the 7-membered ring is entropically disfavored. Using a strong base to generate the amide anion facilitates the nucleophilic attack on the 2-chloropyridine position.

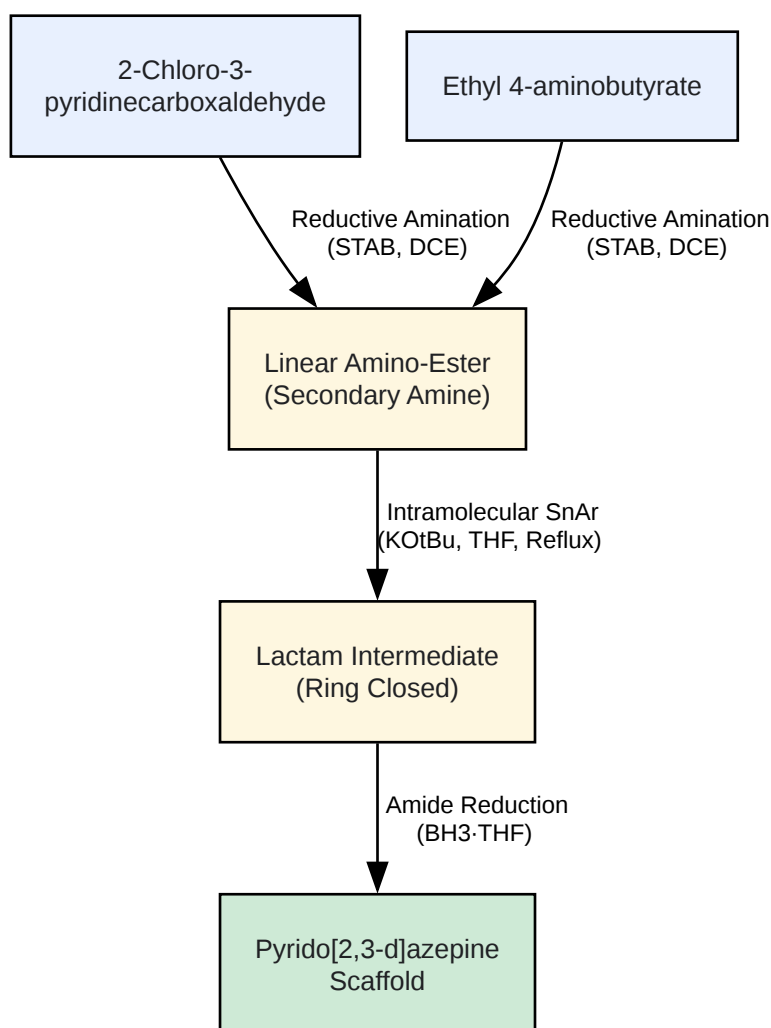
- Setup: Dissolve the amino-ester intermediate (1.0 eq) in anhydrous THF (0.05 M - Note: Dilution is critical to favor intramolecular cyclization over intermolecular polymerization).
- Cyclization: Cool to 0°C. Add KOtBu (2.5 eq) slowly. The solution will likely darken.
- Heating: Warm to RT, then heat to reflux (65°C) for 4–6 hours.
 - Mechanism:[1][2] The amide nitrogen attacks the C-Cl bond of the pyridine via Nucleophilic Aromatic Substitution.
- Workup: Cool to RT. Quench with saturated NH₄Cl. Extract with EtOAc.
- Product: This yields the Lactam Intermediate (5,6,8,9-tetrahydro-7H-pyrido[2,3-d]azepin-7-one).

Stage 3: Reduction to the Azepine Scaffold

Rationale: Converting the lactam to the cyclic amine provides the final scaffold with a basic nitrogen, which serves as the primary "handle" for linker attachment.

- Reduction: Dissolve the Lactam in anhydrous THF. Add BH₃·THF complex (3.0 eq) dropwise at 0°C.
- Reflux: Heat to reflux for 4 hours.
- Quench: Cool to 0°C. Carefully add MeOH (excess) to quench unreacted borane. Add conc. HCl and reflux for 1 hour (to break the amine-borane complex).
- Isolation: Basify with NaOH (1M) to pH >10. Extract with DCM.
- Final Purification: Isolate the Pyrido-Azepine Building Block via reverse-phase HPLC or preparative TLC.

Visualization of Synthetic Pathway[3]



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Figure 2: Synthetic route for the construction of the pyrido[2,3-d]azepine core.[1][2] The critical step is the S_NAr cyclization which forms the 7-membered ring.

Protocol: Functionalization for PROTAC Linkers

Once the scaffold is synthesized, it must be converted into a "Linker-Ready" building block.

Scenario: Attaching a PEG-linker to the Azepine Nitrogen.

- Reagents: Pyrido-azepine scaffold (1.0 eq), Boc-NH-PEG3-CH₂CH₂-Br (Alkylation agent) or Boc-NH-PEG3-COOH (Coupling agent).
- Method A (Alkylation):

- Mix Scaffold + Alkyl Halide + K₂CO₃ in DMF. Heat at 60°C for 4h.
- Result: Tertiary amine linkage (Permanent, charged at physiological pH).
- Method B (Amide Coupling):
 - Note: Requires the scaffold nitrogen to be secondary.
 - Mix Scaffold + PEG-Acid + HATU + DIPEA in DMF.
 - Result: Amide linkage (Neutral, rigid).

QC & Validation Criteria

Parameter	Method	Acceptance Criteria
Identity	¹ H NMR (DMSO-d ₆)	Distinct multiplets for azepine ring protons (approx. 1.8, 2.8, 3.1 ppm). Absence of aldehyde peak.
Purity	LC-MS (C18)	>95% Area under curve. Consistent [M+H] ⁺ .
Conformation	VT-NMR	7-membered rings may show broad signals at RT due to ring flipping. Sharpening at high temp (50°C) confirms structure.

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